

# Safeguarding Your Research: Essential Protocols for Handling BDP FL-PEG4-TCO

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## Compound of Interest

Compound Name: BDP FL-PEG4-TCO

Cat. No.: B605995

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For researchers and scientists at the forefront of drug development, the precise and safe handling of specialized reagents like **BDP FL-PEG4-TCO** is paramount to both personal safety and experimental success. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans, to ensure the confident and secure use of this fluorescent labeling reagent.

## Personal Protective Equipment (PPE): Your First Line of Defense

Adherence to proper PPE protocols is mandatory to prevent skin and eye contact, as well as inhalation of **BDP FL-PEG4-TCO**.<sup>[1]</sup> The following equipment should be utilized whenever handling this compound.<sup>[1]</sup>

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses	ANSI Z87.1 certified, with side shields. <a href="#">[1]</a>
Chemical Splash Goggles	Required when there is a risk of splashing. <a href="#">[1]</a>	
Face Shield	Recommended in conjunction with goggles for larger quantities or high-splash risk procedures. <a href="#">[1]</a>	
Hand Protection	Disposable Gloves	Nitrile gloves are the minimum requirement; replace immediately if contaminated.
Body Protection	Laboratory Coat	Long-sleeved and fully buttoned.
Full-Length Pants	Must cover all exposed skin on the lower body.	
Closed-Toe Shoes	Shoes must fully cover the feet.	
Respiratory Protection	Fume Hood	All handling of the solid compound and preparation of solutions must be conducted in a certified chemical fume hood.

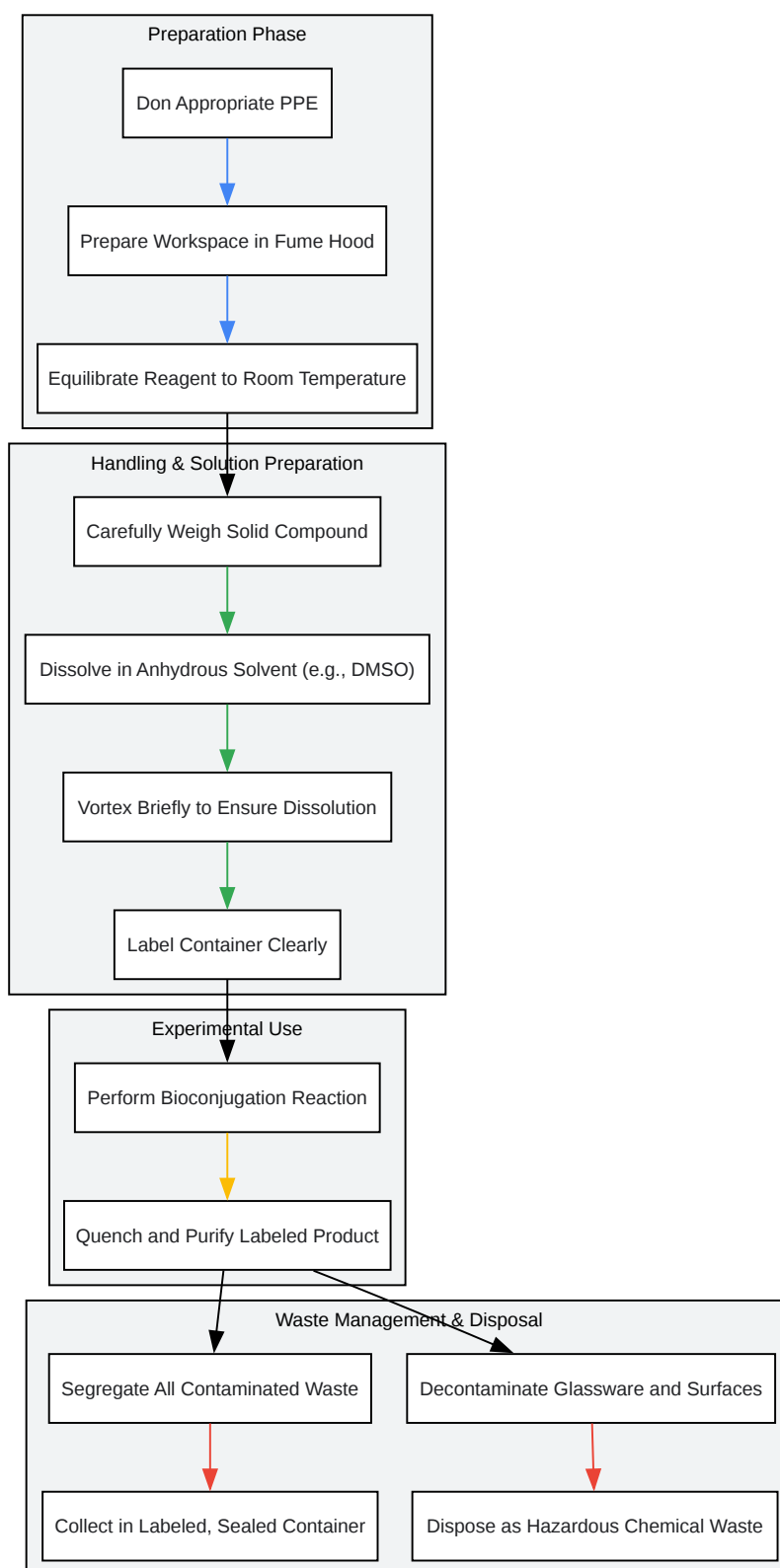
## Key Physicochemical and Spectral Data

A summary of essential quantitative data for **BDP FL-PEG4-TCO** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>33</sub> H <sub>49</sub> BF <sub>2</sub> N <sub>4</sub> O <sub>7</sub>
Molecular Weight	662.57 g/mol
Purity	≥95%
Excitation Maximum (λ <sub>ex</sub> )	503 nm
Emission Maximum (λ <sub>em</sub> )	509 nm
Molar Extinction Coefficient (ε)	80,000 M <sup>-1</sup> cm <sup>-1</sup>
Fluorescence Quantum Yield (Φ)	0.9
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water.
Storage	Store at -20°C, sealed and dry.

## Operational Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **BDP FL-PEG4-TCO**, from initial receipt to final disposal.



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## References

- 1. benchchem.com [benchchem.com]
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